

Gallium Tris(8-hydroxyquinolate): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Gallium 8-hydroxyquinolate*

CAS No.: 14642-34-3

Cat. No.: B1256346

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This guide provides an in-depth exploration of Gallium Tris(8-hydroxyquinolate), a coordination complex of significant interest in both materials science and medicinal chemistry. Known by various synonyms including Tris(8-quinolinolato)gallium(III) and Gaq3, its definitive Chemical Abstracts Service (CAS) number is 14642-34-3.^{[1][2][3][4]} This document will serve as a technical resource for researchers, scientists, and drug development professionals, offering insights into its synthesis, characterization, and burgeoning applications.

Core Compound Profile

Gallium Tris(8-hydroxyquinolate) is a trivalent gallium ion (Ga^{3+}) chelated by three 8-hydroxyquinolate ligands. The resulting complex is a stable, neutral compound with the molecular formula $\text{C}_{27}\text{H}_{18}\text{GaN}_3\text{O}_3$.^[3] Its unique electronic and photophysical properties, largely dictated by the 8-hydroxyquinoline ligand, underpin its utility in diverse technological and biomedical fields.

Physicochemical Properties

A summary of the key physicochemical properties of Gallium Tris(8-hydroxyquinolate) is presented in the table below. Understanding these properties is crucial for its handling, processing, and application.

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 14642-34-3 | [1][3] |
| Molecular Formula | C ₂₇ H ₁₈ GaN ₃ O ₃ | [3] |
| Molecular Weight | 502.18 g/mol | [5] |
| Appearance | Yellow solid | [1] |
| Melting Point | >400 °C | [1] |
| Solubility | Slightly soluble in Chloroform and DMSO.[1] Very low water solubility.[6] | |
| Storage | Store in a refrigerator, dry and dark.[1][5] For long-term storage, -20°C is recommended.[5] | |

Synthesis and Purification

The synthesis of Gallium Tris(8-hydroxyquinolate) is achievable through several established protocols. The choice of method often depends on the desired purity and crystalline form of the final product.

Aqueous Precipitation Method

A common and straightforward method involves the reaction of a gallium salt with 8-hydroxyquinoline in an aqueous medium. The causality behind this choice lies in the ready availability of precursors and the relative ease of isolating the product via precipitation.

Experimental Protocol:

- **Precursor Preparation:** Dissolve Gallium(III) chloride (GaCl_3) and 8-hydroxyquinoline in a 1:3 molar ratio in water.[7] Alternatively, Gallium(III) nitrate ($\text{Ga}(\text{NO}_3)_3$) can be used.[8]
- **pH Adjustment:** Add an excess of potassium acetate to the solution.[7] This acts as a buffer and promotes the deprotonation of the hydroxyl group of 8-hydroxyquinoline, facilitating chelation with the Ga^{3+} ion.
- **Reaction:** Heat the reaction mixture under reflux for 5 hours.[7] The elevated temperature accelerates the reaction kinetics, leading to the formation of a light yellow precipitate of Gallium Tris(8-hydroxyquinolate).[7]
- **Isolation:** Cool the mixture to room temperature and isolate the precipitate by filtration.
- **Washing:** Wash the precipitate sequentially with hot water, cold water, and diethyl ether to remove unreacted starting materials and byproducts.[9][10]
- **Drying:** Dry the purified solid under vacuum.[10]

Methanolic Synthesis

An alternative protocol utilizes methanol as the solvent, which can offer different crystallization kinetics and potentially higher purity.

Experimental Protocol:

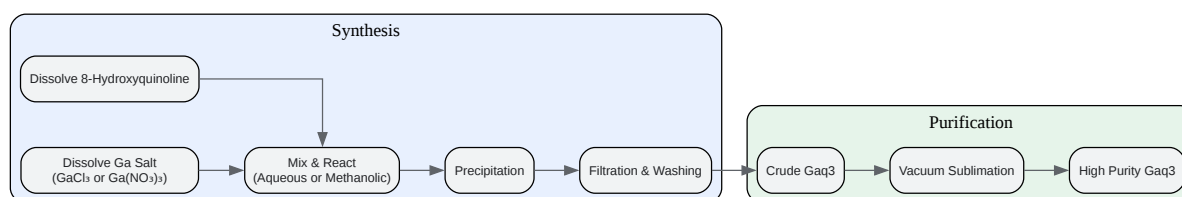
- **Solution Preparation:** Dissolve 8-hydroxyquinoline (2.25 mmol) in 40 mL of absolute methanol.[8] In a separate vessel, dissolve Gallium(III) nitrate (0.75 mmol) in 6.5 mL of absolute ethanol.[8]
- **Reaction:** Gradually add the Gallium(III) nitrate solution to the 8-hydroxyquinoline solution while stirring.[8]
- **Heating:** Stir the mixture continuously for 16 hours at 80°C .[8]
- **Precipitation:** Cool the solution to room temperature. Add ammonia solution ($\text{NH}_3\cdot\text{H}_2\text{O}$) dropwise until a yellow-green precipitate forms and the pH reaches approximately 10.[8]
- **Isolation and Washing:** Filter the precipitate and wash it with absolute ethanol.[8]

- Drying: Heat the product in an oven at 100°C to remove residual solvent and ammonia.[8]

Purification by Vacuum Sublimation

For applications requiring high purity, such as in organic light-emitting diodes (OLEDs), vacuum sublimation is the preferred method of purification.[7] This technique separates the volatile Gallium Tris(8-hydroxyquinolate) from non-volatile impurities.

Experimental Workflow: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of Gallium Tris(8-hydroxyquinolate).

Structural and Spectroscopic Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized Gallium Tris(8-hydroxyquinolate).

Crystal Structure

Single-crystal X-ray diffraction studies have revealed that Gallium Tris(8-hydroxyquinolate) can exist in a three-dimensional framework constructed from intermolecular π - π stacking and hydrogen-bonding interactions.[7] This supramolecular architecture influences its solid-state properties, such as charge transport and photoluminescence.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure of the complex.[\[11\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy can identify the characteristic vibrational modes of the complex, including the Ga-N and Ga-O bonds.
- UV-Visible Spectroscopy: The electronic absorption spectrum of Gallium Tris(8-hydroxyquinolate) exhibits characteristic bands corresponding to the π - π^* transitions of the 8-hydroxyquinolate ligand.
- Photoluminescence (PL) Spectroscopy: The complex is known for its fluorescence, and its emission properties are a key area of research.[\[11\]](#) Upon binding to Ga(III), a significant increase in the fluorescence intensity of the 8-hydroxyquinoline ligand is observed.[\[11\]](#)

Applications in Drug Development and Research

The unique properties of Gallium Tris(8-hydroxyquinolate) have led to its investigation in several areas of drug development and biomedical research.

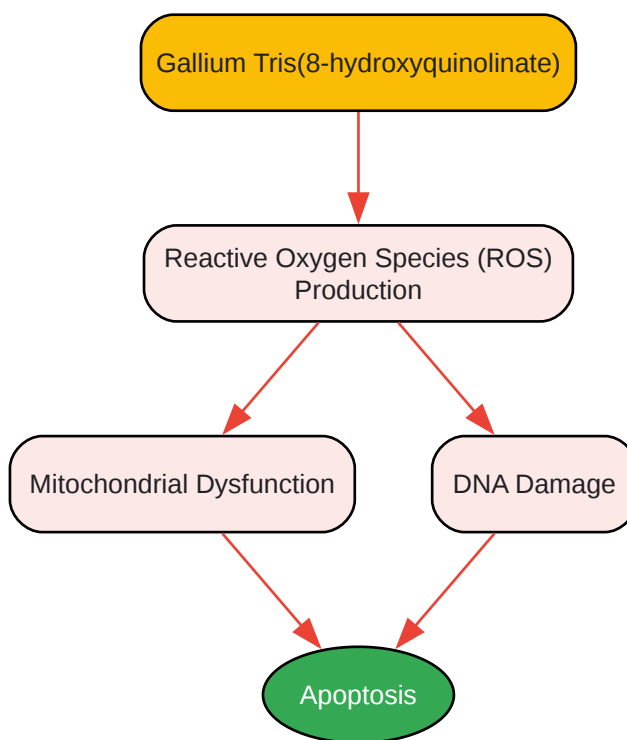
Anticancer Activity

Gallium complexes, including Gallium Tris(8-hydroxyquinolate), have demonstrated promising antitumor properties.[\[8\]](#)[\[12\]](#) The anticancer activity is believed to stem from multiple mechanisms:

- Induction of Reactive Oxygen Species (ROS): The complex can induce the production of ROS within cancer cells, leading to oxidative stress and apoptosis.[\[12\]](#)
- DNA Interaction: It may interfere with DNA repair mechanisms, causing DNA damage in cancer cells.[\[12\]](#)
- Mitochondrial Dysfunction: The accumulation of ROS can disrupt the mitochondrial membrane potential, triggering the apoptotic cascade.[\[12\]](#)

Derivatives of **Gallium 8-hydroxyquinolate** have shown high selectivity and excellent cytotoxicity against certain cancer cell lines, such as human colon cancer cells (HCT116).[\[8\]](#)
[\[12\]](#)

Signaling Pathway: Proposed Anticancer Mechanism



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Caption: Proposed mechanism of anticancer activity for Gallium Tris(8-hydroxyquinolate).

Radiopharmaceutical Applications

The ability of 8-hydroxyquinoline to chelate gallium isotopes, such as Gallium-68 (^{68}Ga) and Gallium-67 (^{67}Ga), makes it a valuable tool in nuclear medicine.[6] The resulting radiolabeled complexes can be used for in vivo imaging techniques like Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT).[6] The lipophilicity of these complexes allows for nonspecific transport into various cells, enabling cell tracking and imaging of inflammatory disorders.[6][13]

Bioimaging

The inherent fluorescence of Gallium Tris(8-hydroxyquinolate) and its derivatives makes them suitable for bioimaging applications.[12] These complexes can be used as fluorescent probes to visualize cellular structures and processes.

Applications in Materials Science

The photoluminescent and charge-transporting properties of Gallium Tris(8-hydroxyquinolate) are highly relevant to the field of materials science, particularly in the development of optoelectronic devices.

Organic Light-Emitting Diodes (OLEDs)

Analogous to the widely used Aluminum Tris(8-hydroxyquinolate) (Alq3), Gaq3 can function as an emitting and/or electron transport layer in OLEDs.[11][14] The choice of the central metal ion (Al^{3+} vs. Ga^{3+}) can tune the electronic and photophysical properties of the complex, potentially leading to improved device performance and stability.[15][16]

Safety and Handling

Gallium Tris(8-hydroxyquinolate) is classified as a chemical that causes skin and serious eye irritation, and may cause respiratory irritation.[3] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Future Perspectives

The multifaceted nature of Gallium Tris(8-hydroxyquinolate) continues to drive research in both medicine and materials science. Future work will likely focus on the development of novel derivatives with enhanced anticancer efficacy and selectivity, as well as the optimization of its performance in advanced optoelectronic devices. The exploration of its potential as a theranostic agent, combining both diagnostic imaging and therapeutic capabilities, represents a particularly exciting avenue for future investigation.

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